

Application Notes: Preparation and Use of INCB3344 in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *INCB3344*
CAS No.: *709018-37-1*
Cat. No.: *B1248720*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

INCB3344 is a potent, selective, and orally bioavailable small-molecule antagonist of the C-C chemokine receptor type 2 (CCR2).[1][2] The CCR2 receptor and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), play a crucial role in directing the migration of monocytes and macrophages to sites of inflammation.[3][4][5] By inhibiting the CCL2/CCR2 axis, **INCB3344** effectively blocks downstream signaling pathways, such as ERK phosphorylation, and cellular responses like chemotaxis.[3][4][5][6] This makes it a valuable tool for investigating the role of CCR2 in various inflammatory and autoimmune diseases, diabetic nephropathy, and pain.[5][7][8]

Proper preparation of **INCB3344** solutions is critical for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions due to the compound's excellent solubility.[1][2][6] These application notes provide detailed protocols for the preparation, storage, and use of **INCB3344** solutions for in vitro research.

Physicochemical and Pharmacological Data

Quantitative data for **INCB3344** is summarized below for easy reference.

Table 1: Physicochemical Properties of **INCB3344**

Property	Value	Reference
Molecular Formula	C₂₉H₃₄F₃N₃O₆	[1]
Molecular Weight	577.59 g/mol	[1]
CAS Number	1262238-11-8	[1]

| Appearance | White to yellow solid | [\[1\]](#) |

Table 2: Solubility of **INCB3344**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Reference
DMSO	200 mg/mL	346.27 mM	Requires sonication. Use newly opened, anhydrous DMSO.	[1]
Ethanol	≥89.8 mg/mL	~155.5 mM	-	[6]

| Water | Insoluble | - | - | [\[6\]](#) |

Table 3: Potency of **INCB3344** (IC₅₀ Values)

Assay Type	Target Species	IC ₅₀ (nM)	Reference
Binding Antagonism	Human CCR2	5.1	[1][2][9]
	Murine CCR2	9.5	[1][2][9]
Chemotaxis Antagonism	Human CCR2	3.8	[1][2][9]
	Murine CCR2	7.8	[1][2][9]

| Whole Cell Binding | Murine Monocytes | 10 ± 5 [[1][6] |

Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution. It is critical to use anhydrous, high-purity DMSO to ensure maximum solubility and stability.[1][2]

Materials:

- **INCB3344** powder
- Anhydrous, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or clear vial wrapped in aluminum foil
- Analytical balance
- Sterile, filtered pipette tips and micropipettes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weighing: In a sterile environment (e.g., a chemical fume hood), accurately weigh the desired mass of **INCB3344** powder. For 1 mL of a 10 mM stock solution, weigh 5.78 mg of

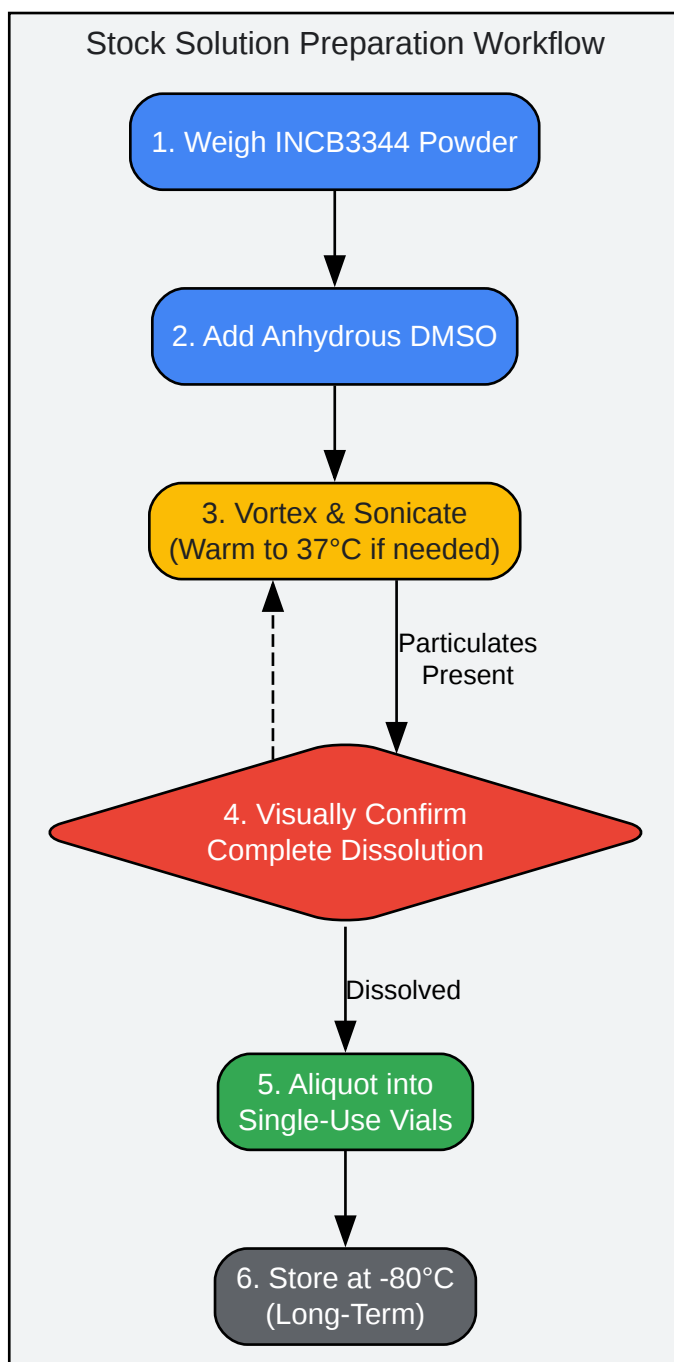
INCB3344. Calculation: Volume (L) x Concentration (mol/L) x MW (g/mol) = Mass (g) 0.001 L x 0.010 mol/L x 577.59 g/mol = 0.00578 g = 5.78 mg

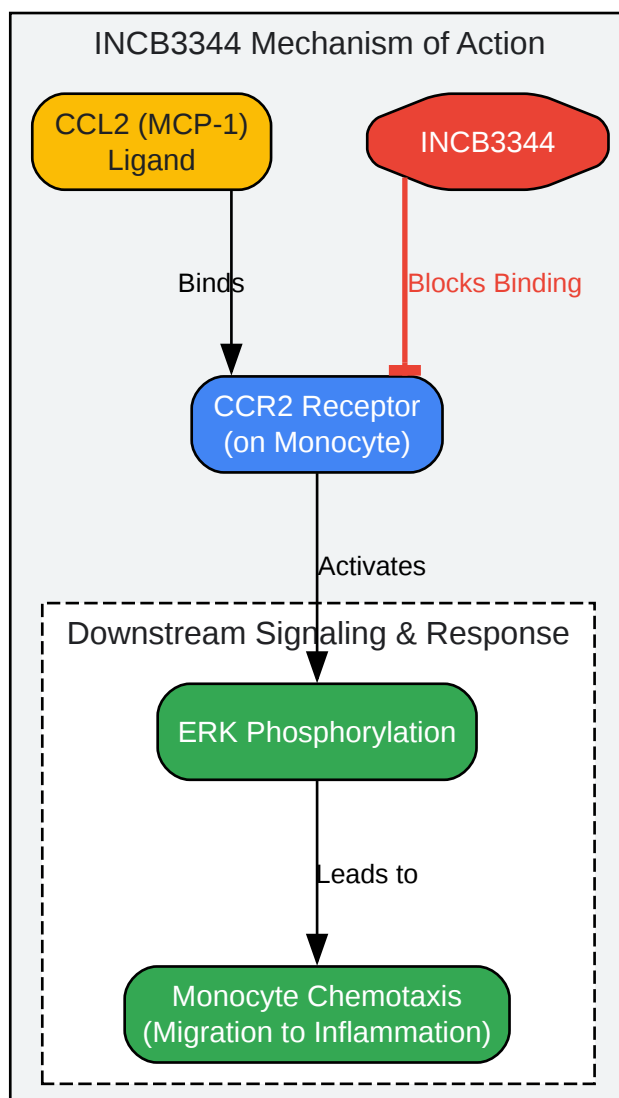
- Dissolving: Transfer the weighed powder to the sterile vial. Add the calculated volume of DMSO (e.g., 1 mL for 5.78 mg).
- Solubilization: Tightly cap the vial and vortex thoroughly for 1-2 minutes. If the compound is not fully dissolved, sonicate the solution in a water bath for 10-30 minutes.^[1] Gentle warming to 37°C for 10 minutes may also aid dissolution.^[6] Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.^[1]

Table 4: Stock Solution Storage and Stability

Temperature	Duration	Notes	Reference
-80°C	6 months	Recommended for long-term storage.	^[1]

| -20°C | 1 month | Suitable for short-term storage. ^[1] |





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]

- 3. Pharmacological characterization of INCB3344, a small molecule antagonist of human CCR2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Discovery and pharmacological characterization of a novel rodent-active CCR2 antagonist, INCB3344 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. apexbt.com [apexbt.com]
- 7. journals.physiology.org [journals.physiology.org]
- 8. Mechanistic insights into the role of the chemokine CCL2/CCR2 axis in dorsal root ganglia to peripheral inflammation and pain hypersensitivity - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Discovery of INCB3344, a potent, selective and orally bioavailable antagonist of human and murine CCR2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Preparation and Use of INCB3344 in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1248720/docs#application-notes-preparation-and-use-of-incb3344-in-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)